

Fundamental properties of $\text{Ca}(\text{BH}_4)_2$ complex hydride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Calcium borohydride

CAS No.: 17068-95-0

Cat. No.: B094973

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An In-depth Technical Guide on the Fundamental Properties of $\text{Ca}(\text{BH}_4)_2$ Complex Hydride

Introduction

Calcium borohydride, $\text{Ca}(\text{BH}_4)_2$, is a complex chemical compound classified as a metal borohydride. It has garnered significant scientific interest, primarily for its potential as a high-capacity hydrogen storage material. With a gravimetric hydrogen density of 11.6 wt% and a volumetric density of 114 kg H_2/m^3 , $\text{Ca}(\text{BH}_4)_2$ is among the most promising candidates for on-board hydrogen storage applications in fuel cell technology. This guide provides a comprehensive overview of its core properties, tailored for researchers, scientists, and professionals in drug development who may encounter similar complex hydrides.

Crystal Structure and Polymorphism

$\text{Ca}(\text{BH}_4)_2$ is known to exist in several polymorphic forms, with the α - and β -phases being the most extensively studied. The transition between these phases is a critical aspect of its thermal behavior.

α -Ca(BH₄)₂

The α -phase is the thermodynamically stable form of **calcium borohydride** at room temperature. It possesses a complex crystal structure that has been a subject of considerable research.

β -Ca(BH₄)₂

The β -phase is a high-temperature polymorph of Ca(BH₄)₂. The transition from the α - to the β -phase is an essential precursor to its thermal decomposition and hydrogen release.

Table 1: Crystallographic Data for Ca(BH₄)₂ Polymorphs

Property	α -Ca(BH ₄) ₂	β -Ca(BH ₄) ₂
Crystal System	Orthorhombic	Tetragonal
Space Group	Fddd	P4 ₂ /n
Lattice Parameters	a = 10.79 Å, b = 21.35 Å, c = 8.30 Å	a = 6.97 Å, c = 4.38 Å
Unit Cell Volume	1910 Å ³	213 Å ³
Density	0.91 g/cm ³	1.09 g/cm ³
Phase Transition ($\alpha \rightarrow \beta$)	~440 K	-

Thermal Decomposition and Hydrogen Storage

The primary application of Ca(BH₄)₂ is in the field of hydrogen storage. Its decomposition pathway is a multi-step process that results in the release of hydrogen gas.

The overall decomposition reaction is as follows:

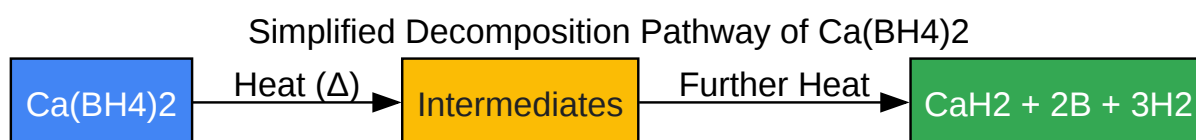


This reaction proceeds through the formation of several intermediate species, which can influence the temperature and kinetics of hydrogen release. The decomposition process is endothermic, requiring an external heat source.

Table 2: Thermal Decomposition Properties of $\text{Ca}(\text{BH}_4)_2$

Property	Value
Onset Decomposition Temp.	~573 K (300 °C)
Peak Hydrogen Release Temp.	~623 K (350 °C)
Theoretical Hydrogen Capacity	11.6 wt%
Practical Hydrogen Yield	6-8 wt% (often limited by intermediates)
Enthalpy of Decomposition	~39 kJ/mol H_2

Decomposition Pathway Visualization



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Caption: Simplified reaction pathway for the thermal decomposition of $\text{Ca}(\text{BH}_4)_2$.

Experimental Protocols

Synthesis of $\text{Ca}(\text{BH}_4)_2$

A common method for the synthesis of $\text{Ca}(\text{BH}_4)_2$ is through ball milling of calcium chloride (CaCl_2) and sodium borohydride (NaBH_4).

Protocol:

- Anhydrous CaCl_2 and NaBH_4 are mixed in a 1:2 molar ratio.
- The mixture is placed in a hardened steel vial with steel balls.
- The vial is sealed under an inert atmosphere (e.g., Argon).

- Milling is performed using a high-energy planetary ball mill for several hours.
- The product, $\text{Ca}(\text{BH}_4)_2$, is separated from the NaCl byproduct by solvent extraction using an appropriate solvent like THF.

Characterization Techniques

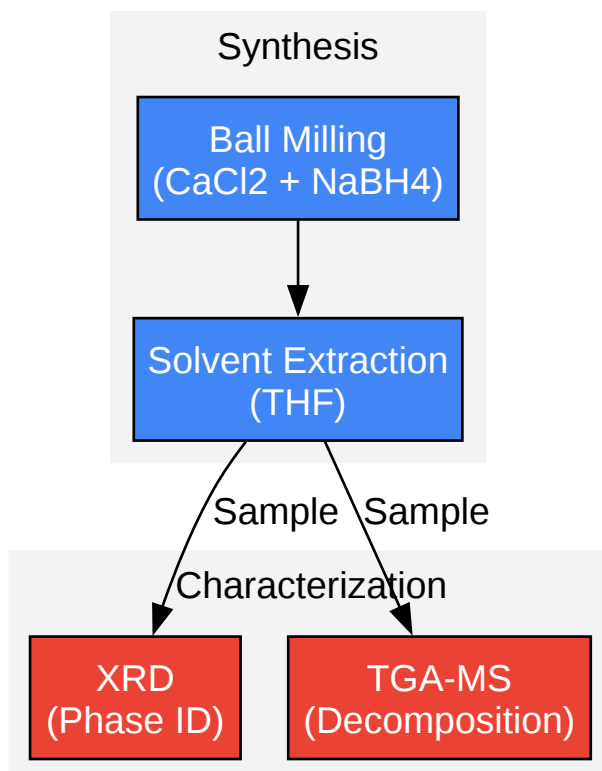
X-ray Diffraction (XRD):

- Purpose: To identify the crystal structure and phase purity of the synthesized $\text{Ca}(\text{BH}_4)_2$.
- Methodology: The sample is loaded into a capillary under an inert atmosphere. XRD patterns are collected using a diffractometer with $\text{Cu K}\alpha$ radiation. Data is typically collected over a 2θ range of $10\text{-}80^\circ$.

Thermogravimetric Analysis - Mass Spectrometry (TGA-MS):

- Purpose: To study the thermal decomposition and identify the evolved gases.
- Methodology: A small amount of the sample is placed in an alumina crucible. The sample is heated at a constant rate (e.g., 5 K/min) under a continuous flow of inert gas (e.g., Argon). The mass loss is recorded by the TGA, and the evolved gases are analyzed by the mass spectrometer.

Experimental Workflow Visualization

Experimental Workflow for $\text{Ca}(\text{BH}_4)_2$ Analysis

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Caption: A typical experimental workflow for the synthesis and characterization of $\text{Ca}(\text{BH}_4)_2$.

Challenges and Future Outlook

Despite its high hydrogen capacity, the practical application of $\text{Ca}(\text{BH}_4)_2$ is hindered by several challenges:

- **High Decomposition Temperature:** The temperature required for hydrogen release is too high for many practical applications, particularly for proton-exchange membrane (PEM) fuel cells.
- **Slow Kinetics:** The rate of hydrogen release is often slow.
- **Poor Reversibility:** The regeneration of $\text{Ca}(\text{BH}_4)_2$ from its decomposition products is thermodynamically and kinetically challenging, making it difficult to recharge.

- Formation of Intermediates: The formation of stable intermediate compounds can limit the overall hydrogen yield.

Future research is focused on addressing these issues through various strategies, including:

- Nanoscaling: Reducing the particle size of $\text{Ca}(\text{BH}_4)_2$ to improve kinetics.
- Catalysis: Introducing catalysts to lower the decomposition temperature.
- Composite Materials: Mixing $\text{Ca}(\text{BH}_4)_2$ with other materials to alter its thermodynamic properties.

The continued investigation of the fundamental properties of $\text{Ca}(\text{BH}_4)_2$ and the development of novel material engineering strategies are crucial for unlocking its potential as a viable hydrogen storage material.

- To cite this document: BenchChem. [Fundamental properties of $\text{Ca}(\text{BH}_4)_2$ complex hydride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b094973/docs#fundamental-properties-of-ca-bh4-2-complex-hydride\]](https://www.benchchem.com/product/b094973/docs#fundamental-properties-of-ca-bh4-2-complex-hydride)

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